The Discovery and Scientific History of Bentazon: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Bentazon methyl*
CAS No.:	*61592-45-8*
Cat. No.:	*B048441*

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A Note on Nomenclature: The focus of this guide is the herbicide Bentazon. The term "**Bentazon methyl**" is not the recognized chemical name for this compound and does not correspond to a common derivative. This document will adhere to the established scientific name, Bentazon, throughout.

Introduction

Bentazon is a selective, post-emergence herbicide widely used in agriculture to control broadleaf weeds and sedges in a variety of crops, including soybeans, rice, corn, and peanuts.[1][2] Its discovery by BASF in the late 1960s marked a significant advancement in weed management, offering effective control of problematic weeds with a favorable safety profile for many important crops.[3][4] This guide provides a comprehensive technical overview of Bentazon, from its initial discovery and historical development to its chemical synthesis, mechanism of action, and metabolic fate.

Discovery and Historical Development

Bentazon, with the chemical name 3-isopropyl-1H-2,1,3-benzothiadiazin-4(3H)-one 2,2-dioxide, was first synthesized and patented by BASF, a German chemical company, in 1968.[5] It was

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developed to address the need for a selective post-emergence herbicide that could effectively manage a broad spectrum of dicotyledonous weeds without harming key monocotyledonous and some dicotyledonous crops.[6] Its commercial success is attributed to its high efficacy, crop selectivity, and relatively rapid degradation in the environment.[7][8] Bentazon is commercially available under various trade names, including Basagran.[1]

Physicochemical Properties

Understanding the physicochemical properties of Bentazon is crucial for its formulation, application, and environmental fate assessment.

Property	Value	Source
Molecular Formula	$C_{10}H_{12}N_2O_3S$	[1][9]
Molar Mass	240.28 g/mol	[1][9]
Appearance	White to colorless crystalline powder	[9]
Melting Point	137-139 °C	[5]
Water Solubility	500 mg/L at 20 °C	[9]
pKa	3.3 at 24 °C	[5]
Log P (octanol/water)	-0.456 (pH 7) at 22°C	[5]

Chemical Synthesis of Bentazon

The industrial synthesis of Bentazon has been refined over the years to improve yield and purity. The core of the synthesis involves the formation of the benzothiadiazine ring structure. A common synthetic route involves the reaction of methyl anthranilate with isopropylsulfamoyl chloride, followed by a cyclization step.[9]

A generalized synthesis pathway can be described as follows:

- Formation of an Intermediate: Methyl anthranilate is reacted with chlorosulfonic acid and isopropylamine in the presence of an organic base (like triethylamine) and a chlorinating agent.[3] This forms an o-isopropylamino sulfonylamino methyl benzoate intermediate.

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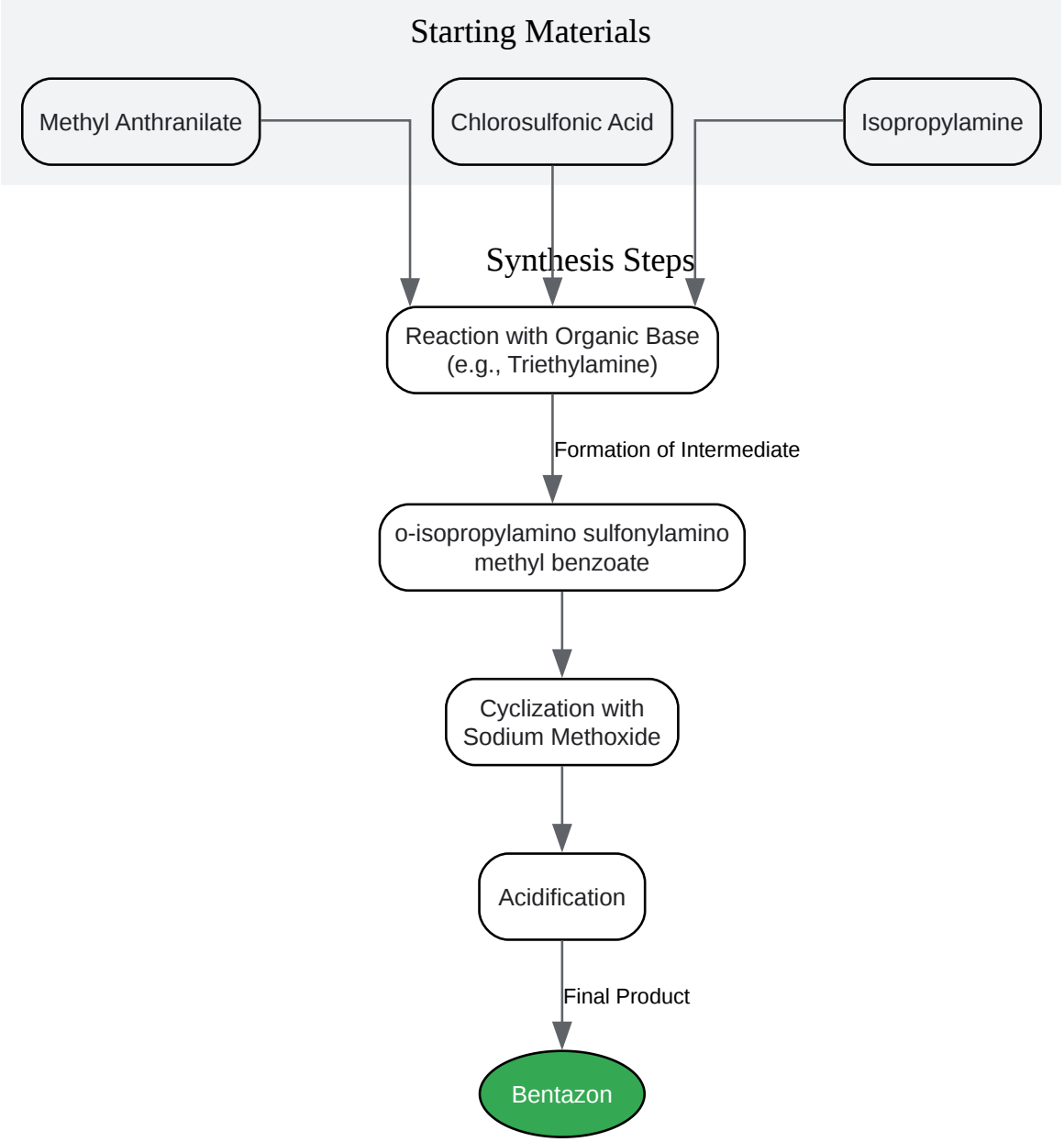
- Cyclization: The intermediate undergoes a ring-closure reaction, typically facilitated by a strong base such as sodium methoxide.[2][3]
- Acidification: The final step is an acidification reaction to yield Bentazon.[3]

Various patents describe specific modifications to this general pathway, aiming to optimize reaction conditions and reagent choices.[3][4]



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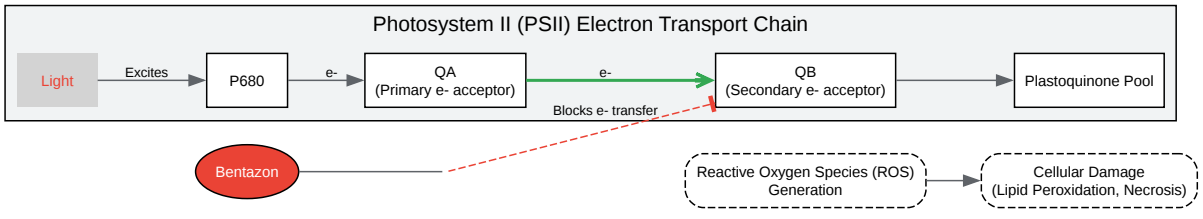
Caption: Generalized synthetic pathway for Bentazon.

Mechanism of Action

Bentazon is a potent inhibitor of photosynthesis in susceptible plants.[7][10] Its mode of action is the disruption of the photosynthetic electron transport chain at Photosystem II (PSII).[2][6]

- Binding Site: Bentazon binds to the D1 quinone-binding protein in the PSII complex.[11] This is the same binding site as for other herbicides like triazines and ureas.
- Inhibition of Electron Flow: By binding to the D1 protein, Bentazon blocks the flow of electrons from the primary electron acceptor QA to the secondary electron acceptor QB.
- Consequences: This blockage leads to a cascade of damaging effects:
  - Inhibition of CO_2 assimilation and ATP synthesis.[6]
  - Generation of reactive oxygen species (ROS), which cause lipid peroxidation and membrane damage.
  - Rapid photo-oxidative destruction of chlorophyll and carotenoids.

The visible symptoms in susceptible weeds, such as chlorosis (yellowing) and necrosis (tissue death), typically appear within a few days of application.[10]



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